

Comparative Analysis of Disperse Violet 8 Purity from Different Suppliers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

[Get Quote](#)

Abstract: The purity of reagents is a critical factor that directly impacts the reproducibility and reliability of research and development outcomes. **Disperse Violet 8**, an anthraquinone-based dye, is utilized in various scientific applications beyond textile dyeing, including in the formulation of specialized polymers and as a component in certain biological stains. The presence of impurities can lead to inconsistent results, altered reactivity, and potential artifacts in experimental data. This guide provides a comparative assessment of **Disperse Violet 8** obtained from three different, anonymized suppliers (designated Supplier A, Supplier B, and Supplier C). The analysis focuses on purity assessment via High-Performance Liquid Chromatography (HPLC), identification of major impurities using Mass Spectrometry (MS), and characterization of spectral properties through UV-Vis Spectroscopy. Detailed experimental protocols are provided to allow for replication of these findings.

Comparative Data Summary

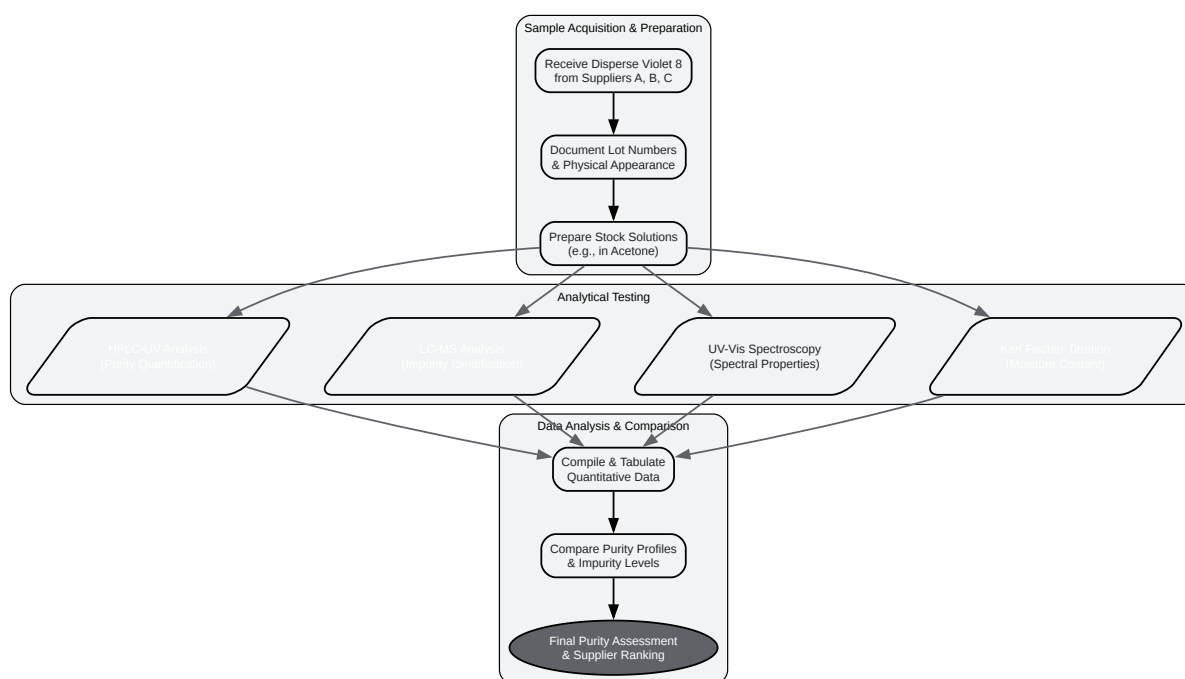
The purity and characteristics of **Disperse Violet 8** from three different suppliers were evaluated. Key analytical data are summarized in the table below. The data presented are based on representative lots from each supplier and are intended to illustrate the potential variability that can be encountered.

Parameter	Supplier A	Supplier B	Supplier C
Lot Number	A-DV8-001	B-DV8-002	C-DV8-003
Purity by HPLC-UV (at 570 nm)	98.5%	95.2%	99.1%
Major Impurity 1 (%)	0.8%	2.1%	0.5%
Major Impurity 2 (%)	0.4%	1.5%	0.2%
Moisture Content (Karl Fischer)	0.2%	0.8%	0.1%
UV-Vis λ_{max} (in Acetone)	571 nm	570 nm	571 nm
Appearance	Dark blue powder	Dark blue powder	Dark blue powder

Analysis: Supplier C provided the highest purity material with the lowest levels of impurities and moisture. Supplier B's product showed a notably lower purity and higher impurity content, which could be a concern for sensitive applications.

Experimental Workflow

The logical flow for the assessment of **Disperse Violet 8** from different suppliers is outlined in the diagram below. This process ensures a systematic and comprehensive evaluation of each sample.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the comparative purity assessment of **Disperse Violet 8**.

Experimental Protocols

Detailed methodologies for the key experiments are provided below. These protocols are based on standard analytical procedures for disperse dyes.[1]

3.1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to separate **Disperse Violet 8** from its impurities and quantify its purity based on peak area.

- Instrumentation: A standard HPLC system equipped with a photodiode array (PDA) or UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of Acetonitrile and Water (70:30 v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection Wavelength: 570 nm.
- Column Temperature: 30°C.
- Procedure:
 - Prepare a stock solution of the **Disperse Violet 8** sample in acetone at a concentration of 1 mg/mL.
 - Dilute the stock solution with the mobile phase to a final concentration of approximately 10 µg/mL.
 - Filter the sample through a 0.45 µm syringe filter before injection.
 - Inject the sample and run the analysis for 15 minutes.

- Calculate the purity by dividing the peak area of **Disperse Violet 8** by the total peak area of all components in the chromatogram and multiplying by 100.

3.2. Liquid Chromatography-Mass Spectrometry (LC-MS) for Impurity Identification

LC-MS is employed to determine the molecular weights of the impurities, aiding in their structural elucidation. The addition of mass detection enhances confidence in compound identification.^[1]

- Instrumentation: An HPLC system coupled to a mass spectrometer (e.g., Quadrupole or Time-of-Flight).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- LC Conditions: Same as the HPLC method described in section 3.1.
- Mass Range: Scan from m/z 100 to 1000.
- Procedure:
 - Perform the LC separation as described for the HPLC analysis.
 - The eluent from the column is directed into the ESI source.
 - Acquire mass spectra for all eluting peaks.
 - Analyze the mass-to-charge ratio (m/z) of the impurity peaks to hypothesize their molecular formulas and potential structures.

3.3. UV-Vis Spectroscopy for Spectral Characterization

This technique is used to determine the maximum absorption wavelength (λ_{max}) of the dye, which is a key characteristic of its chromophore.

- Instrumentation: A double-beam UV-Vis spectrophotometer.
- Solvent: Acetone (spectroscopic grade).

- Scan Range: 300 - 800 nm.
- Procedure:
 - Prepare a dilute solution of **Disperse Violet 8** in acetone to achieve an absorbance value between 0.5 and 1.0 at the λ_{max} .
 - Use acetone as the blank reference.
 - Scan the sample solution across the specified wavelength range.
 - Identify the wavelength of maximum absorbance (λ_{max}).

Disclaimer: The data presented in this guide are for illustrative purposes based on a hypothetical analysis. Researchers should always perform their own quality control and validation of reagents for their specific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Analysis of Disperse Dyes Using the ACQUITY Arc System with PDA and Mass Detection, and Empower Software | Waters \[waters.com\]](#)
- To cite this document: BenchChem. [Comparative Analysis of Disperse Violet 8 Purity from Different Suppliers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555341/docs#comparative-analysis-of-disperse-violet-8-purity-from-different-suppliers\]](https://www.benchchem.com/product/b15555341/docs#comparative-analysis-of-disperse-violet-8-purity-from-different-suppliers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)